

In-Depth Technical Guide & Safety Protocol: N,1-Dimethyl-1H-pyrazole-3-sulfonamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N,1-Dimethyl-1H-pyrazole-3-sulfonamide*

Cat. No.: *B15239009*

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Executive Summary

N,1-Dimethyl-1H-pyrazole-3-sulfonamide (CAS: 1263275-30-4) is a highly specialized heterocyclic building block extensively utilized in medicinal chemistry and rational drug design[1]. By combining the electron-rich pyrazole core with a sulfonamide moiety, this compound serves as a privileged pharmacophore. Pyrazole-sulfonamide hybrids are renowned for their potent biological activities, functioning as selective inhibitors of metalloenzymes such as Carbonic Anhydrase (CA) and cyclooxygenase (e.g., COX-2/5-LOX dual inhibition)[2][3]. This technical whitepaper synthesizes its physicochemical properties, rigorous safety data (SDS) protocols, and validated experimental workflows for researchers and drug development professionals.

Structural Logic & Physicochemical Profiling

The molecular architecture of **N,1-Dimethyl-1H-pyrazole-3-sulfonamide** (C₅H₉N₃O₂S) is not arbitrary; it is designed for precise target engagement and optimized pharmacokinetics[1][4].

- **The Sulfonamide Moiety (-SO₂NH-):** This functional group is the primary pharmacophore responsible for coordinating with the active site zinc (Zn²⁺) ion in Carbonic Anhydrase

isoenzymes (e.g., hCA I and hCA II)[2][5]. The sulfonamide acts as a transition state analog, displacing the zinc-bound water molecule critical for enzyme catalysis, leading to potent nanomolar inhibition[5].

- **The Pyrazole Core:** The nitrogen-rich aromatic ring provides vital hydrogen-bonding acceptor and donor sites. It enhances the compound's metabolic stability compared to standard phenyl rings and acts as a bioisostere in anti-inflammatory drug design[6].
- **N,1-Dimethylation:** The addition of methyl groups at the N and 1-positions sterically restricts the conformation of the molecule and increases its lipophilicity (LogP). This structural causality is crucial for improving cellular permeability and preventing off-target promiscuity often seen in unsubstituted pyrazoles[7].

Safety Data & Hazard Assessment (SDS Core)

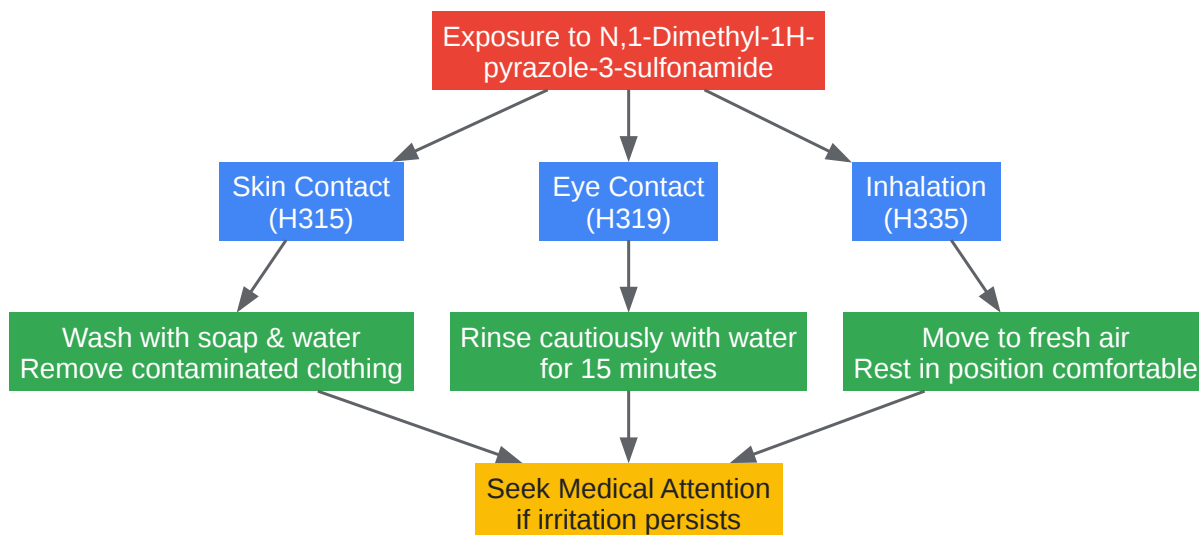
Handling **N,1-Dimethyl-1H-pyrazole-3-sulfonamide** requires strict adherence to Globally Harmonized System (GHS) protocols[8]. While not acutely lethal, the compound is a known irritant and must be handled within a localized exhaust ventilation hood[9].

Hazard Classification:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation[8].

Precautionary Directives:

- P261: Avoid breathing dust/fumes/gas/mist/vapors/spray[8].
- P280: Wear protective gloves/protective clothing/eye protection/face protection[8].
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[8].



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Emergency response workflow for exposure to **N,1-Dimethyl-1H-pyrazole-3-sulfonamide**.

Experimental Workflows & Validation Protocols

To ensure reproducibility and scientific integrity, the following self-validating protocols must be utilized when preparing **N,1-Dimethyl-1H-pyrazole-3-sulfonamide** for in vitro assays (e.g., enzyme inhibition or cell viability assays)[2][7].

Protocol 1: Preparation of 10 mM Master Stock Solution

Causality: Pyrazole sulfonamides exhibit poor aqueous solubility but high solubility in polar aprotic solvents. Dimethyl sulfoxide (DMSO) is mandated to ensure complete dissolution without degrading the sulfonamide bond.

- Weighing: Accurately weigh 1.75 mg of **N,1-Dimethyl-1H-pyrazole-3-sulfonamide** (MW: 175.21 g/mol) using an analytical balance inside a fume hood.
- Dissolution: Add 1.0 mL of LC-MS grade, anhydrous DMSO to the vial.
- Agitation: Vortex the solution for 60 seconds. If particulates remain, sonicate in a water bath at 25°C for 5 minutes.

- Self-Validation Check: The solution must be optically clear. Any turbidity indicates incomplete dissolution, requiring further sonication to prevent inaccurate downstream dosing.
- Storage: Aliquot into 50 μL volumes in amber microcentrifuge tubes to prevent photodegradation. Store at -20°C .

Protocol 2: In Vitro Carbonic Anhydrase (CA) Inhibition Assay Setup

Causality: To evaluate the binding affinity (K_i) of the compound, it must be introduced to purified hCA I or hCA II in a controlled buffer system that mimics physiological pH, ensuring the sulfonamide group is properly ionized for zinc coordination[2][5].

- Buffer Preparation: Prepare a 50 mM HEPES buffer at pH 7.4, containing 50 mM Na_2SO_4 to maintain ionic strength.
- Serial Dilution: Dilute the 10 mM DMSO stock into the HEPES buffer to create a concentration gradient (0.1 nM to 100 μM).
 - Critical: Ensure the final DMSO concentration in the assay well does not exceed 1% (v/v) to prevent solvent-induced enzyme denaturation.
- Incubation: Incubate the compound with the purified CA enzyme for 15 minutes at 25°C to allow for thermodynamic equilibrium of the competitive binding at the active site[5].
- Substrate Addition: Initiate the reaction by adding the substrate (e.g., 4-nitrophenyl acetate) and monitor esterase activity via spectrophotometry at 348 nm[2].

Mechanistic Pathway

The primary utility of this compound lies in its ability to modulate pathological pathways via competitive enzyme inhibition[3][6].



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Mechanistic pathway of pyrazole sulfonamides targeting metalloenzymes like Carbonic Anhydrase.

Quantitative Data Summary

The following tables summarize the critical physicochemical and safety parameters required for laboratory handling and experimental design[8][10].

Table 1: Physicochemical Properties

Parameter	Value
Chemical Name	N,1-Dimethyl-1H-pyrazole-3-sulfonamide
CAS Number	1263275-30-4
Molecular Formula	C5H9N3O2S
Molecular Weight	175.21 g/mol
SMILES Code	<chem>O=S(C1=NN(C)C=C1)(NC)=O</chem>
Purity Standard	≥ 95% (Typical commercial specification)

Table 2: Hazard & Safety Thresholds

GHS Parameter	Code / Description
Signal Word	Warning
Acute Toxicity (Oral)	H302: Harmful if swallowed
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage	H319: Causes serious eye irritation
STOT (Single Exposure)	H335: May cause respiratory irritation
Storage Temperature	Room temperature (dry) or -20°C for long-term solution stability

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